Ralgro (Zeranol) Efficacy: A Comparative Meta-Analysis for Researchers

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Compound of Interest	
Compound Name:	*Ralgro*
CAS No.:	*55331-29-8*
Cat. No.:	*B1209543*

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This guide provides a comprehensive comparison of **Ralgro**® (zeranol), a widely used growth-promoting implant, with other commercially available alternatives for beef cattle. The information is intended for researchers, scientists, and drug development professionals, offering a meta-analytical perspective on product performance based on publicly available experimental data.

Comparative Efficacy of Growth-Promoting Implants

The efficacy of **Ralgro**® and its alternatives is typically measured by key performance indicators such as average daily gain (ADG), final body weight, and feed efficiency. The following tables summarize the quantitative data from various studies comparing **Ralgro**® to other common implants.

Table 1: **Ralgro**® vs. Revalor®

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Performance Metric	Ralgro®	Revalor®	Study Details
Average Daily Gain (ADG) (lbs/day)	1.16	1.40	Steers on pasture over 130 days. Revalor®-G showed a significant advantage in the last 32 days.[1]
Final Body Weight (lbs)	Intermediate	Heaviest	Beef x dairy steers in a feedlot setting. Ral/IS/XS implant program resulted in intermediate final body weight compared to Enc/XS and IS/IS/XS programs.[2]
Weaning Weight Advantage (lbs)	22.9	-	Suckling calves over 109 days compared to non-implanted controls.[3]
Post-weaning ADG Improvement	-	14.9%	Steers previously implanted with Ralgro® were re-implanted with Revalor-G at weaning, showing improved ADG in the wheat stocker phase compared to non-implanted steers.[4]

Table 2: **Ralgro® vs. Synovex®**

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Performance Metric	Ralgro®	Synovex®	Study Details
Average Daily Gain (ADG) (lbs/day)	+0.16 (non-significant trend)	-	Yearling steers over a 132-day trial.[5]
Increased Gain (lbs) over Control	22	Similar to Ralgro®	Yearling steers on pasture.[6]
Re-implant Gain Increase (lbs)	9.5	6.3	Steers on summer grazing for 166-181 days.[6]
Finishing Steer ADG Increase over Control	12.7%	21.5%	Single initial implant in a 140-day field trial.[7]

Table 3: Ralgro® vs. Compudose®

Performance Metric	Ralgro®	Compudose®	Study Details
Gain Increase over Control (Suckling Calves)	2.5% (single), 5.9% (re-implant)	1.5%	Two field trials with suckling steer calves.[8]
Grazing Steer ADG Improvement	3.8%	Faster than controls	Three field trials with grazing yearling steers. No significant difference between implants.[7]
Final Weight and Gain (Yearling Steers)	No significant difference	No significant difference	Yearling steers on native range.[9]

Experimental Protocols

The studies cited in this guide employed various experimental designs to evaluate the efficacy of growth-promoting implants. A general experimental workflow is outlined below.

General Experimental Workflow for Implant Efficacy Studies

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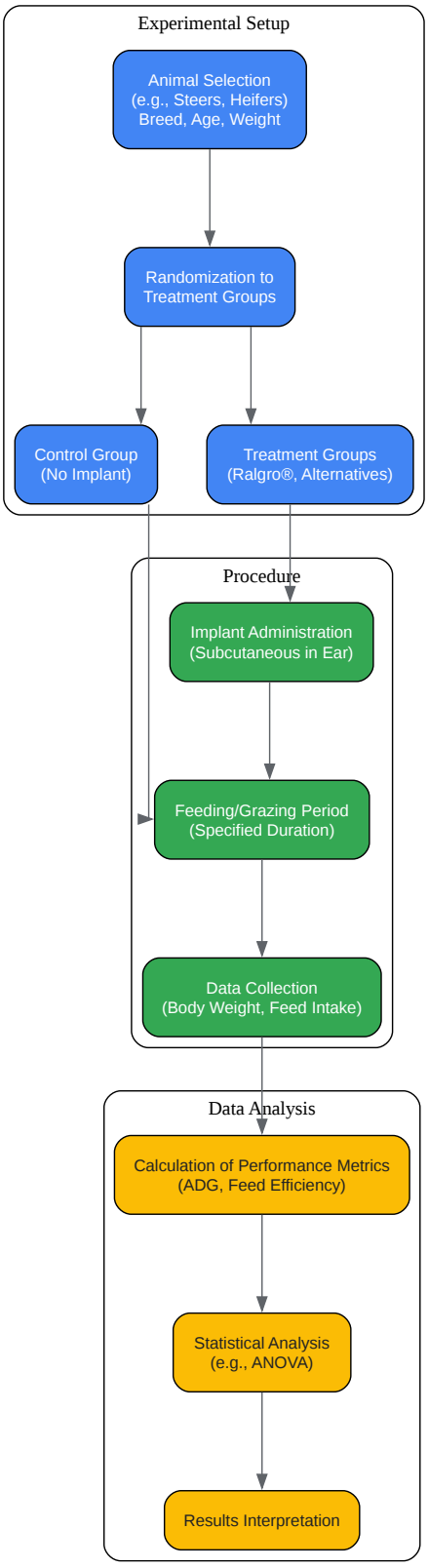

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A generalized workflow for conducting cattle growth implant efficacy trials.

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A representative experimental protocol is as follows:

- Animal Selection and Allocation: A cohort of cattle (e.g., yearling steers) of similar breed, age, and initial body weight are selected for the study.[2][5] The animals are then randomly assigned to different treatment groups, including a non-implanted control group and groups for each implant being evaluated.[2][5]
- Implant Administration: On day 0 of the trial, each animal in the treatment groups receives a subcutaneous implant in the middle third of the ear, following the manufacturer's instructions.[10]
- Management and Data Collection: Throughout the study period, all animals are managed under the same conditions (e.g., pasture grazing, feedlot diet).[2][5] Body weights are recorded at regular intervals (e.g., every 28 days) to calculate ADG. Feed intake may also be monitored in feedlot studies to determine feed efficiency.
- Statistical Analysis: At the conclusion of the study, the collected data are statistically analyzed to determine if there are significant differences in performance metrics between the treatment groups.

Mode of Action: Zeranol Signaling Pathway

Zeranol, the active compound in **Ralgro**®, is a non-steroidal estrogenic agent.[11] Its growth-promoting effects are mediated through its interaction with estrogen receptors (ERs), primarily ERα and ERβ.[12]

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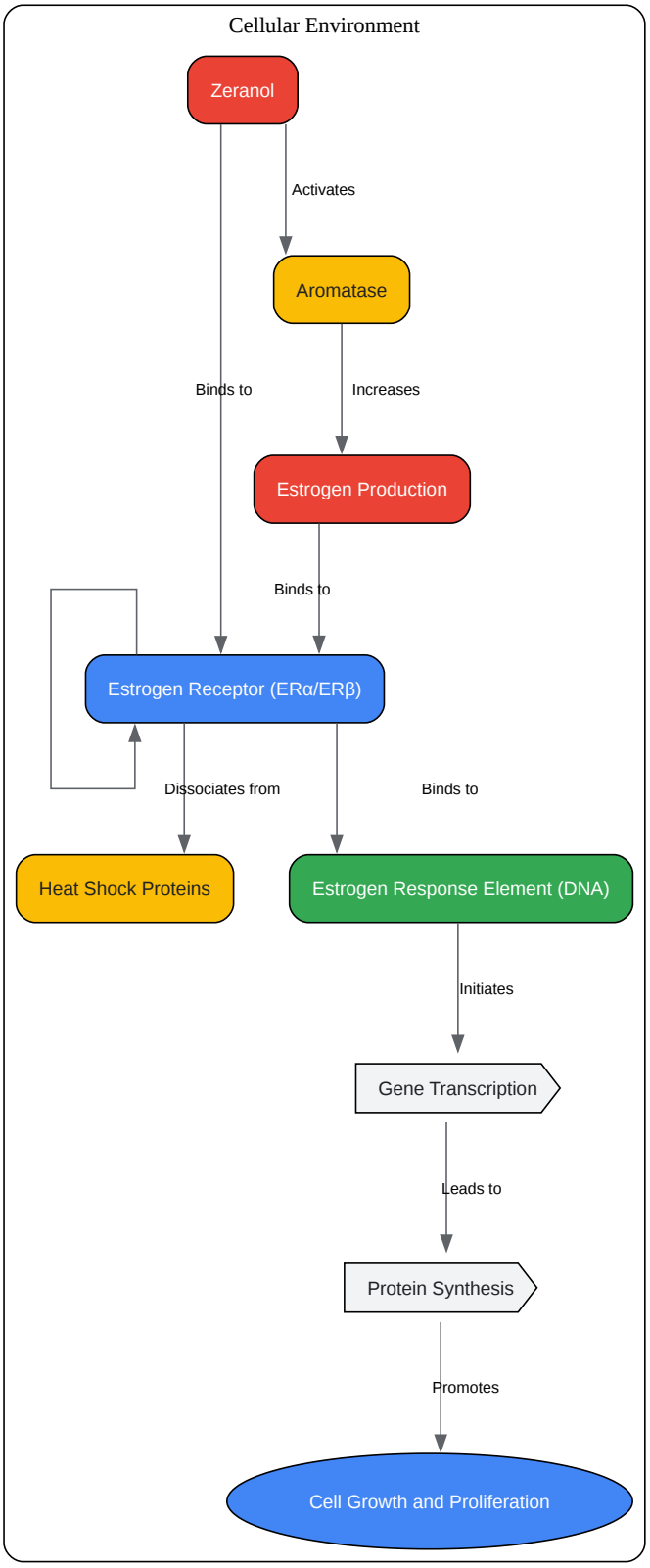

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